

An In-depth Technical Guide to 4-Isopropylanisole: Chemical Properties and Structure

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Compound of Interest

Compound Name: 4-Isopropylanisole

Cat. No.: B1583350

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, structure, and synthesis of **4-isopropylanisole**, an aromatic ether with applications in fragrance, organic synthesis, and potentially in therapeutic research. All quantitative data is summarized in structured tables for ease of reference, and a detailed experimental protocol for its synthesis via Friedel-Crafts alkylation is provided.

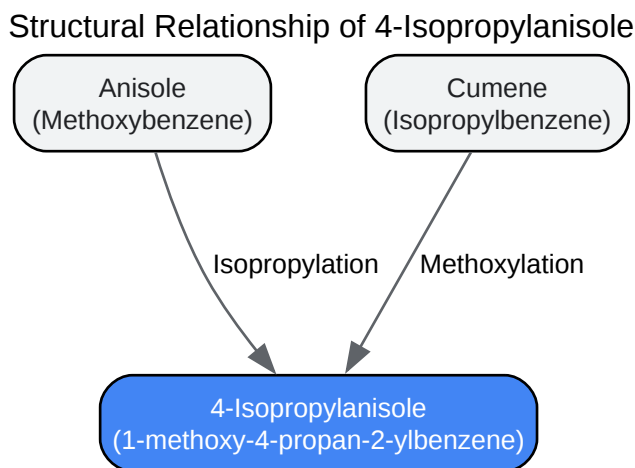
Chemical Identity and Structure

4-Isopropylanisole, also known as 4-methoxycumene or p-isopropylanisole, is an organic compound characterized by a methoxy group and an isopropyl group attached to a benzene ring at the para position.^[1] Its structure lends itself to electrophilic aromatic substitution reactions.

Table 1: Compound Identification

Identifier	Value
IUPAC Name	1-methoxy-4-propan-2-ylbenzene[1]
Synonyms	4-Methoxycumene, p-Isopropylanisole, 1-Isopropyl-4-methoxybenzene[1]
CAS Number	4132-48-3[1]
Molecular Formula	C ₁₀ H ₁₄ O[1][2]
SMILES	CC(C)C1=CC=C(C=C1)OC[1]
InChI	InChI=1S/C10H14O/c1-8(2)9-4-6-10(11-3)7-5-9/h4-8H,1-3H3[1][3][4]
InChIKey	JULZQKLZSNOEEJ-UHFFFAOYSA-N[1][3][4]

The structural relationship of **4-isopropylanisole** to its parent compounds, anisole and cumene, is illustrated in the diagram below.



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Figure 1: Structural relationship of **4-isopropylanisole**.

Physicochemical Properties

4-Isopropylanisole is a colorless to yellow liquid with a characteristic sweet, fruity odor. Its key physical and chemical properties are summarized in the table below.

Table 2: Physicochemical Properties

Property	Value	Source
Molecular Weight	150.22 g/mol	[1][2]
Boiling Point	210-213 °C	[5]
Melting Point	60-61 °C	[6]
Density	0.935 g/mL at 25 °C	[6]
Refractive Index (n^{20}_D)	1.504	[6]
Flash Point	83 °C	[5]
Solubility	Sparingly soluble in water.	
Vapor Pressure	0.4 ± 0.4 mmHg at 25°C (Predicted)	[6]

Spectroscopic Data

The structural elucidation of **4-isopropylanisole** is supported by various spectroscopic techniques. Key spectral data are summarized below.

Table 3: Spectroscopic Data

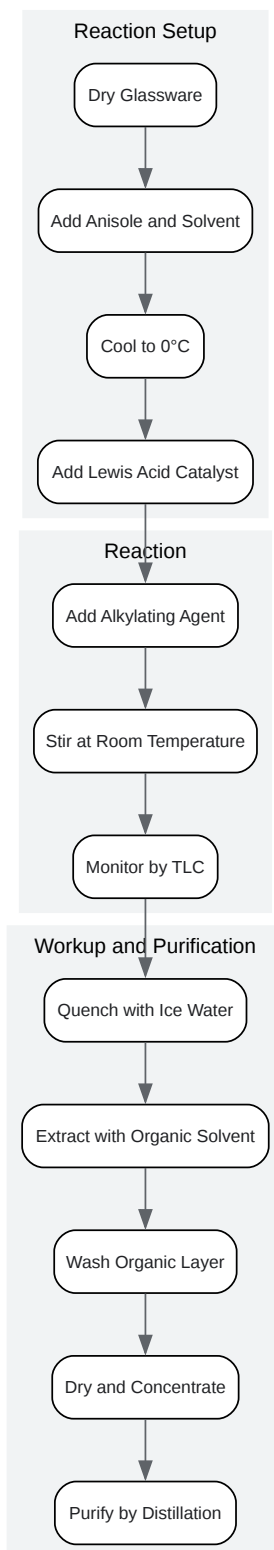
Technique	Key Data
^1H NMR (400 MHz, CDCl_3)	δ (ppm): 7.12 (d, 2H), 6.82 (d, 2H), 3.74 (s, 3H), 2.84 (sept, 1H), 1.21 (d, 6H)[3][6]
^{13}C NMR (CDCl_3)	δ (ppm): 157.9, 141.0, 127.0, 113.7, 55.2, 33.3, 24.1[4][6]
Mass Spectrometry (EI)	m/z : 150 (M+), 135, 91, 103, 77[1]
Infrared (liquid film)	ν (cm^{-1}): Aromatic C-H stretch, C-O stretch (~1250 cm^{-1})

Experimental Protocols

Synthesis via Friedel-Crafts Alkylation

The synthesis of **4-isopropylanisole** can be achieved through the Friedel-Crafts alkylation of anisole with an isopropylating agent, such as 2-propanol or isopropyl chloride, in the presence of a Lewis acid catalyst. The following is a representative protocol adapted from general procedures for Friedel-Crafts reactions.

Workflow for the Synthesis of 4-Isopropylanisole



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Figure 2: General workflow for the synthesis of **4-isopropylanisole**.

Materials:

- Anisole
- 2-Propanol (or Isopropyl Chloride)
- Anhydrous Aluminum Chloride (AlCl_3) or another suitable Lewis acid
- Dichloromethane (CH_2Cl_2) or another suitable solvent
- Concentrated Hydrochloric Acid (HCl)
- Saturated Sodium Bicarbonate Solution (NaHCO_3)
- Saturated Sodium Chloride Solution (Brine)
- Anhydrous Magnesium Sulfate (MgSO_4)
- Round-bottom flask, reflux condenser, addition funnel, magnetic stirrer, heating mantle, separatory funnel, distillation apparatus

Procedure:

- **Reaction Setup:** In a flame-dried, three-necked round-bottom flask equipped with a magnetic stir bar, reflux condenser, and an addition funnel, add anisole and dichloromethane. Cool the flask in an ice bath to 0 °C.
- **Catalyst Addition:** Carefully and portion-wise, add anhydrous aluminum chloride to the stirred solution.
- **Addition of Alkylating Agent:** Add 2-propanol (or isopropyl chloride) dropwise to the stirred suspension over a period of 30 minutes, maintaining the temperature at 0-5 °C.
- **Reaction:** After the addition is complete, remove the ice bath and allow the reaction mixture to warm to room temperature. Stir for 2-4 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).

- **Workup:** Cool the reaction mixture in an ice bath and slowly quench the reaction by the dropwise addition of ice-cold water, followed by concentrated HCl.
- **Extraction:** Transfer the mixture to a separatory funnel. Separate the organic layer, and extract the aqueous layer with dichloromethane (2 x 50 mL).
- **Washing:** Combine the organic layers and wash sequentially with water, saturated sodium bicarbonate solution, and brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate, filter, and remove the solvent under reduced pressure using a rotary evaporator.
- **Purification:** Purify the crude product by vacuum distillation to obtain **4-isopropylanisole** as a colorless to pale yellow liquid.

Spectroscopic Analysis

Nuclear Magnetic Resonance (NMR) Spectroscopy: A sample of the purified product is dissolved in deuterated chloroform (CDCl_3) and analyzed using a ^1H and ^{13}C NMR spectrometer. The chemical shifts, splitting patterns, and integration values are used to confirm the structure.

Gas Chromatography-Mass Spectrometry (GC-MS): The purity of the synthesized compound and its molecular weight can be determined by GC-MS. A dilute solution of the sample in a volatile organic solvent (e.g., dichloromethane or hexane) is injected into the GC-MS. The retention time from the gas chromatogram indicates the purity, while the mass spectrum provides the molecular ion peak and fragmentation pattern, confirming the compound's identity.

Safety and Handling

4-Isopropylanisole is a combustible liquid and may cause skin and eye irritation.^[5] It is harmful if swallowed or inhaled.^[1] Handle in a well-ventilated area, and wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat. Keep away from heat, sparks, and open flames. Store in a tightly closed container in a cool, dry place.

Table 4: Hazard Information

Hazard Statement	Precautionary Statement
H227: Combustible liquid	P210: Keep away from heat/sparks/open flames/hot surfaces. — No smoking.
H315: Causes skin irritation	P280: Wear protective gloves/protective clothing/eye protection/face protection.
H319: Causes serious eye irritation	P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
H335: May cause respiratory irritation	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.

This guide provides a foundational understanding of the chemical properties and structure of **4-isopropylanisole** for research and development purposes. For further information, consulting the cited literature is recommended.

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